Chemical structure and properties of lincomycin hydrochloride

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Compound of Interest

Compound Name:	*Lincocin*
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Lincomycin Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and mechanism of action of lincomycin hydrochloride. The information is intended to support research, development, and quality control activities related to this important lincosamide antibiotic.

Chemical Structure and Identity

Lincomycin hydrochloride is the hydrated hydrochloride salt of lincomycin, an antibiotic produced by the actinobacterium Streptomyces lincolnensis.[1] It is a member of the lincosamide class of antibiotics.[2] The chemical structure of lincomycin consists of an unusual amino acid, propyl hygric acid, linked to an α-methylthiolincosamine sugar moiety.[3]

The IUPAC name for the active moiety is (2S,4R)-N-[(1R,2R)-2-hydroxy-1-[(2R,3R,4S,5R,6R)-3,4,5-trihydroxy-6-methylsulfanyloxan-2-yl]propyl]-1-methyl-4-

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propylpyrrolidine-2-carboxamide.[4] The hydrochloride salt exists in both anhydrous and monohydrate forms.[4][5]

Physicochemical Properties

Lincomycin hydrochloride is a white or nearly white crystalline powder.[1] It may have a faint mercaptan-like odor and a bitter taste.[1][6] The compound is known to be stable in its dry, crystalline state.[1]

Quantitative Physicochemical Data

The key physicochemical properties of lincomycin hydrochloride are summarized in the table below.

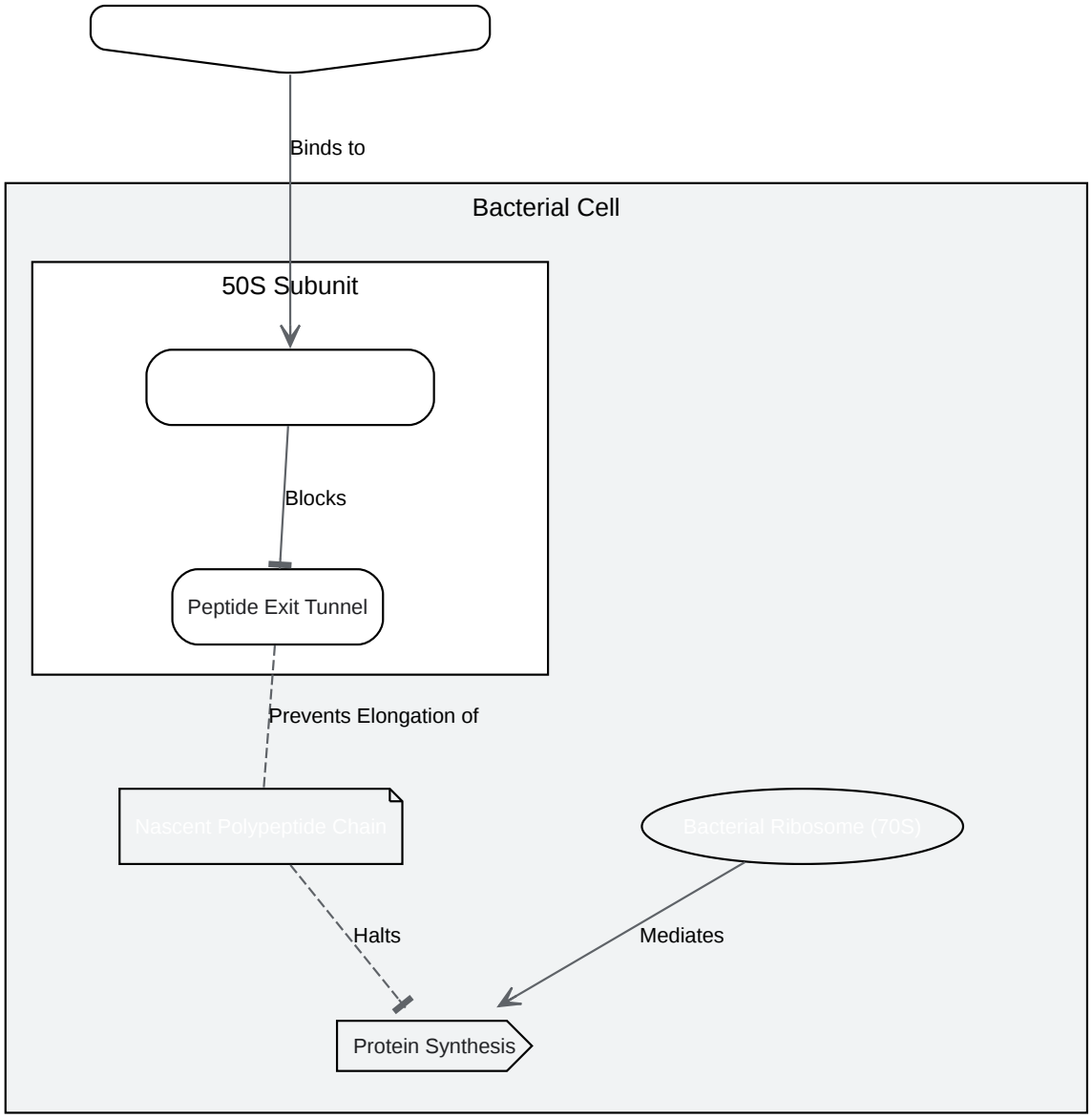
Property	Value	Citations
Molecular Formula	$C_{18}H_{34}N_2O_6S \cdot HCl \cdot H_2O$ (monohydrate)	[1]
	$C_{18}H_{35}ClN_2O_6S$ (anhydrous)	[4]
Molecular Weight	461.01 g/mol (monohydrate)	[1]
	443.0 g/mol (anhydrous)	[4][7]
Melting Point	151 - 158 °C	[1][6]
pKa	7.6	[1][3]
Specific Optical Rotation	+134° to +139° (c=1, H_2O)	[1]
Solubility	Very soluble in water; Slightly soluble in ethanol; Very slightly soluble in acetone. Soluble in DMSO and methanol.	[1][2][6][7]

Mechanism of Action

Lincomycin is a primarily bacteriostatic antibiotic that inhibits bacterial protein synthesis.[1][2] At higher concentrations or against highly susceptible organisms, it may exhibit bactericidal effects.[1][2] The mechanism of action involves the specific binding of lincomycin to the 50S

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subunit of the bacterial ribosome.[1][2][8] This interaction occurs at the peptidyl transferase center, blocking the peptide exit tunnel and thereby preventing the elongation of the polypeptide chain.[1][8] This ultimately halts protein production, leading to the inhibition of bacterial growth and replication.[2][8]



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Caption: Mechanism of action of lincomycin hydrochloride.

Experimental Protocols

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature range over which the crystalline solid transitions to a liquid.[1]

Methodology:

- A small, finely powdered sample of lincomycin hydrochloride is packed into a capillary tube.
- The tube is placed in a calibrated melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded to define the melting range.[1]

Solubility Assessment

Objective: To determine the solubility of the substance in various solvents.[1]

Methodology:

- A known volume of the solvent (e.g., water, ethanol) is placed in a vial at a constant temperature.
- Small, accurately weighed portions of lincomycin hydrochloride are added incrementally.
- The mixture is agitated vigorously after each addition until the solid is fully dissolved.
- The process continues until saturation is reached, indicated by the presence of undissolved solid material.[1]

High-Performance Liquid Chromatography (HPLC) for Quantification

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Objective: To develop and validate a method for the quantitative estimation of lincomycin hydrochloride in bulk and pharmaceutical formulations.[9][10]

Chromatographic Conditions (Example):

- Column: ZORBAX SB-C18 (3.5µm, 4.6 mm × 75 mm)[10]
- Mobile Phase: Isocratic mixture of 0.023 M orthophosphoric acid (pH adjusted to 2.3) and acetonitrile (67:33 v/v)[10]
- Flow Rate: 1.0 ml/min[10]
- Detection: UV at 210 nm[10]
- Injection Volume: 20 µL[11]
- Column Temperature: Ambient[11]

Standard Solution Preparation:

- Accurately weigh and dissolve 10 mg of lincomycin hydrochloride reference standard in 10 mL of deionized water to obtain a stock solution of 1000 µg/mL.[11]
- Prepare a series of working standard solutions (e.g., 5-100 µg/mL) by diluting the stock solution with deionized water.[10][11]

Sample Preparation (from tablets):

- Weigh and powder a sufficient number of tablets to obtain a quantity equivalent to 250 mg of lincomycin hydrochloride.
- Transfer the powder to a 100 mL volumetric flask and dissolve in distilled water.
- Make up the volume to 100 mL with distilled water and filter the solution through a Whatman filter paper No. 41.
- Further dilute the filtrate with distilled water to achieve a final concentration within the linear range of the assay (e.g., 15 µg/mL).[9]

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Analysis:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard solutions to establish a calibration curve.
- Inject the sample solutions.
- Calculate the concentration of lincomycin hydrochloride in the samples using the linear regression equation obtained from the calibration curve.[11]



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Caption: Experimental workflow for HPLC analysis of lincomycin.

Stability

Lincomycin hydrochloride is stable in its dry, crystalline form.[1] In aqueous solutions, its stability is pH-dependent. Studies have shown that it has the greatest stability around pH 4.[12] Forced degradation studies indicate that lincomycin hydrochloride degrades more rapidly in basic conditions compared to acidic conditions and is susceptible to oxidation.[12][13] Stability-indicating HPLC methods are crucial for accurately quantifying the active pharmaceutical ingredient in the presence of its degradation products.[14]

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